

Elemental Analysis Standards for 2-Amino-3-methoxypropanamide Verification

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Compound of Interest

Compound Name: 2-Amino-3-methoxypropanamide

Cat. No.: B13310692

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Executive Summary

This guide establishes the verification protocols for **2-Amino-3-methoxypropanamide** (

), a critical O-methylated serine derivative often used as a chiral intermediate in pharmaceutical synthesis (e.g., Lacosamide analogs). Due to its primary amine functionality and ether linkage, this molecule exhibits significant hygroscopicity and thermal sensitivity, rendering standard "crush-and-burn" elemental analysis (EA) prone to error.

This document contrasts the traditional Combustion Analysis (CHN) method against Quantitative NMR (qNMR), providing a validated workflow that prioritizes sample history and orthogonal data validation.

Compound Profile & Verification Challenges

Before establishing a standard, one must understand the analyte's behavior under stress.

Feature	Property	Analytical Implication
Structure	O-methyl serine amide	Polar, H-bond donor/acceptor sites.
Hygroscopicity	High	Rapid moisture uptake leads to inflated %H and diluted %C/%N.
Thermal Stability	Decomposes >200°C	Aggressive drying (>60°C) may cause cyclization or deamination.
Physical State	Waxy solid / Powder	Static charge can induce weighing errors in micro-analysis.

The Core Challenge: A "failed" EA result is often a failure of sample preparation, not synthesis. Water molecules trapped in the crystal lattice can skew results outside the regulatory tolerance.

Method A: Combustion Analysis (CHN) – The Regulatory Standard

Combustion analysis remains the primary requirement for publication and regulatory filing (FDA/EMA). However, for **2-Amino-3-methoxypropanamide**, the protocol must be modified to account for volatility and moisture.

Optimized Protocol

- Pre-Treatment (Critical):
 - Do not oven dry at >100°C.
 - Procedure: Dry sample in a vacuum desiccator over (phosphorus pentoxide) at 40–50°C for 12–24 hours.

- Rationale: This removes surface water without triggering thermal decomposition (e.g., loss of).
- Weighing:
 - Use a microbalance with precision.
 - Target Mass: 2.0 – 3.0 mg.
 - Note: If the sample is electrostatic, use an ionizing blower or wait 30 seconds after placing the boat on the pan before recording.
- Combustion Parameters:
 - Furnace Temp: 950–1000°C (Standard).
 - Oxygen Boost: Ensure sufficient dosing (approx. 10-15 mL) to prevent char formation, as amides can form refractory carbon nitrides if oxygen starved.

Acceptance Criteria

The industry standard (ACS guidelines) requires experimental values to fall within absolute of the theoretical values.

Theoretical Values for

(MW: 118.13 g/mol):

- % Carbon: 40.67%
- % Hydrogen: 8.53%
- % Nitrogen: 23.71%

Method B: Quantitative NMR (qNMR) – The Orthogonal Validator

When EA fails due to non-combustible impurities (salts) or persistent solvates, qNMR provides specific, molar-ratio purity determination. Unlike EA, qNMR is not "blind" to the nature of the impurity.

Optimized Protocol

- Internal Standard (IS) Selection:
 - Recommended: Maleic Acid (TraceCERT® or equivalent).
 - Why: High purity, non-hygroscopic (relative to the analyte), and provides a sharp singlet at 6.3 ppm (), distinct from the methoxy/alkyl protons of the analyte.
 - Alternative: TMSP-d₄ (if pH is neutral). Avoid TMSP in acidic conditions as silanes can degrade.
- Solvent System:
 - Solvent:
(99.9% D).
 - Rationale: The polar amide dissolves readily;
minimizes exchangeable proton interference if the water peak is presaturated or shifted.
- Acquisition Parameters (The "Trust" Factors):
 - Pulse Angle: 90°.
 - Relaxation Delay ():

seconds.

- Causality: The

relaxation time for small molecules can be 3–5 seconds. For quantitative accuracy (99.9%),

must be

. Short delays underestimate purity.

- Scans: 16–32 (sufficient for S/N > 250:1).

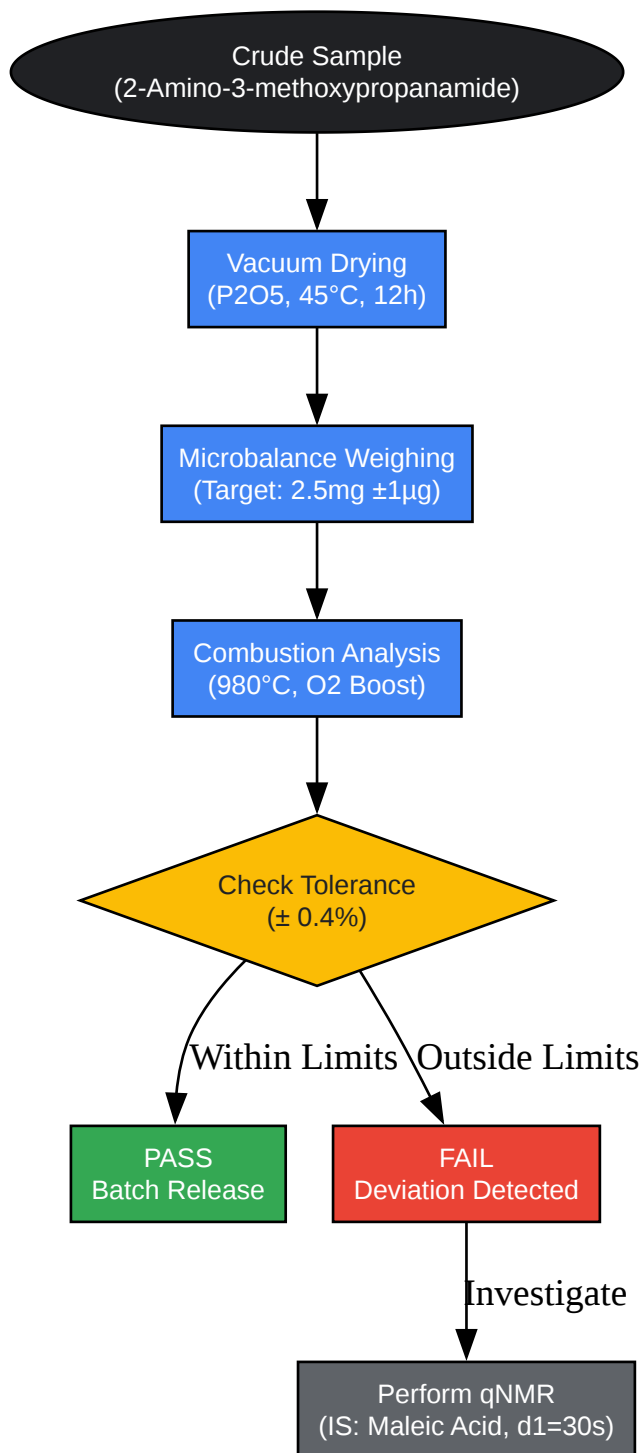
Comparative Analysis

Feature	Method A: Combustion (CHN)	Method B: qNMR
Principle	Bulk elemental ratio (Destructive)	Molar response ratio (Non-destructive)
Sample Req.	~2 mg (High precision weighing)	~10 mg (Flexible weighing)
Specificity	Low. Cannot distinguish Isomers or vs. errors easily.	High. Identifies specific impurities (solvents, side-products).
Tolerance	Absolute	Relative (typical)
Primary Failure	Hygroscopicity (High %H, Low %C/N)	Improper delay or IS weighing error.
Best For	Final Batch Release / Regulatory	Troubleshooting / Process Development

Visual Workflows

Diagram 1: The Verification Workflow

This flowchart illustrates the decision-making process when verifying the standard.

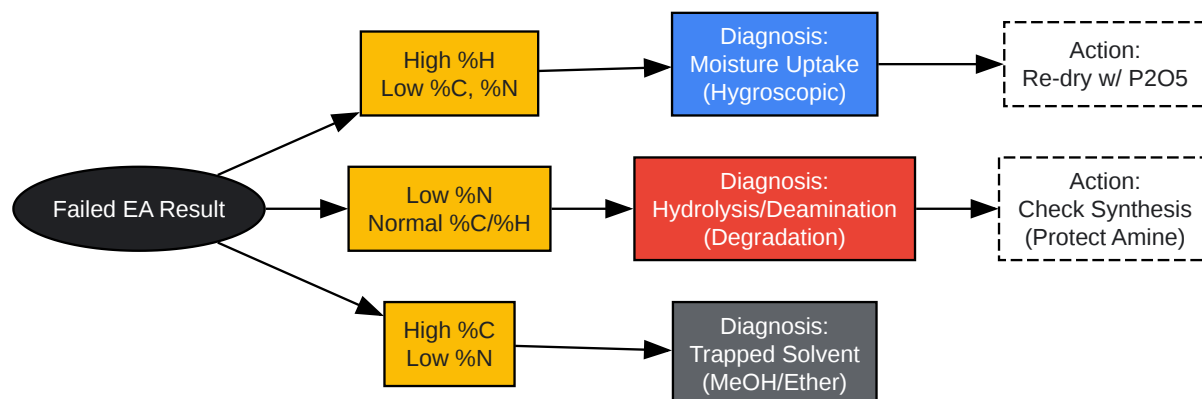


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Caption: Primary verification workflow prioritizing proper drying before combustion analysis, with qNMR as the investigative backup.

Diagram 2: Troubleshooting "Failed" EA Results

How to interpret the specific deviations in Carbon, Hydrogen, and Nitrogen values.



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Caption: Diagnostic logic for interpreting elemental analysis deviations based on atomic ratio shifts.

References

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